

Application Notes and Protocols for the Analysis of Sphingosyl PE (d18:1)

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Compound of Interest

Compound Name: *Sphingosyl PE (d18:1)*

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Introduction

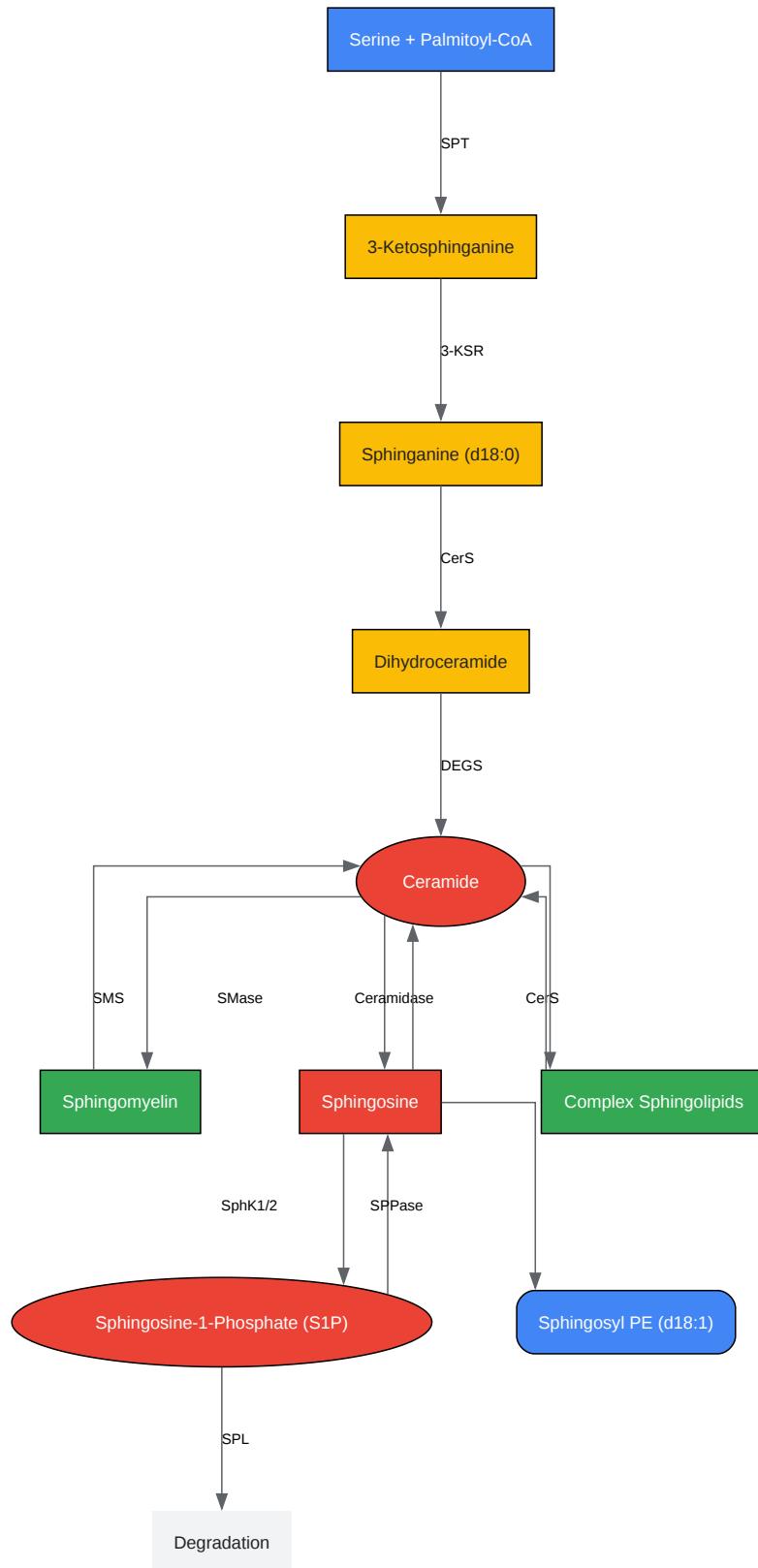
Sphingosylphosphoethanolamine (Sphingosyl PE or SPE) is a member of the diverse class of sphingolipids, which are integral components of cellular membranes and play crucial roles in signal transduction. The d18:1 long-chain base indicates a backbone of 18 carbon atoms with one double bond. Accurate quantification of **Sphingosyl PE (d18:1)** in biological samples is essential for understanding its physiological and pathological roles. While direct enzymatic assays for many lipids are common, the quantification of specific sphingolipid species like **Sphingosyl PE (d18:1)** predominantly relies on highly sensitive and specific methods such as Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

This document provides a detailed protocol for the extraction and quantification of **Sphingosyl PE (d18:1)** from biological samples using LC-MS/MS. It also includes a depiction of the relevant sphingolipid metabolic pathway.

Sphingolipid Metabolism and Signaling Pathway

Sphingolipids are metabolized through a complex network of enzymatic reactions. The central molecule, ceramide, can be metabolized to form various complex sphingolipids or broken down to sphingosine. Sphingosine can then be phosphorylated to the potent signaling molecule sphingosine-1-phosphate (S1P) or used in the synthesis of other sphingolipids, including

Sphingosyl PE. The balance between these different sphingolipid species is critical for cellular processes such as proliferation, apoptosis, and inflammation.



[Click to download full resolution via product page](#)**Caption:** Simplified Sphingolipid Metabolism Pathway.

Experimental Protocol: Quantification of Sphingosyl PE (d18:1) by LC-MS/MS

This protocol outlines the steps for the extraction of sphingolipids from plasma or cell culture samples, followed by analysis using LC-MS/MS.

Materials and Reagents

Reagent	Supplier	Catalog Number
Sphingosyl PE (d18:1) standard	Avanti Polar Lipids	860615
Internal Standard (e.g., C17 Sphingosyl PE)	Avanti Polar Lipids	-
LC-MS Grade Methanol	Fisher Scientific	A456
LC-MS Grade Chloroform	Fisher Scientific	C298
LC-MS Grade Water	Fisher Scientific	W6
Formic Acid	Sigma-Aldrich	F0507
Ammonium Formate	Sigma-Aldrich	70221
Phosphate Buffered Saline (PBS)	Gibco	100100

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